

Di-n-dodecyl Phthalate-3,4,5,6-d4 chemical properties

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Compound of Interest

Compound Name: *Di-n-dodecyl Phthalate-3,4,5,6-d4*

Cat. No.: *B12401022*

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An In-Depth Technical Guide to **Di-n-dodecyl Phthalate-3,4,5,6-d4**

This technical guide provides a comprehensive overview of the chemical properties, experimental protocols, and relevant biological interactions of **Di-n-dodecyl Phthalate-3,4,5,6-d4**. The information is intended for researchers, scientists, and drug development professionals.

Chemical Properties

Di-n-dodecyl Phthalate-3,4,5,6-d4 is the deuterium-labeled version of Di-n-dodecyl Phthalate, a long-chain phthalate ester. The deuteration, with four deuterium atoms on the benzene ring, makes it an ideal internal standard for mass spectrometry-based quantification of the parent compound.^[1] Below is a summary of its key chemical and physical properties. While experimental data for the deuterated compound is limited, the properties of the non-deuterated analog provide a close approximation.

Property	Value	Source
Chemical Name	Di-n-dodecyl Phthalate-3,4,5,6-d4	-
Synonyms	1,2-Benzenedicarboxylic acid-d4 didodecyl ester	-
CAS Number	2708280-31-1	[2]
Unlabeled CAS Number	2432-90-8	[3]
Molecular Formula	C ₃₂ H ₅₀ D ₄ O ₄	[2]
Molecular Weight	506.79 g/mol	[2]
Appearance	Likely a colorless to pale yellow viscous liquid	Estimated
Melting Point	Data not available (Non-deuterated: ~ -3 °C)	[4]
Boiling Point	Data not available (Non-deuterated: > 300 °C at 760 mmHg)	Estimated
Solubility	Soluble in organic solvents such as isooctane, hexane, and methanol. Insoluble in water.	[3]

Experimental Protocols

Synthesis and Purification

While a specific protocol for **Di-n-dodecyl Phthalate-3,4,5,6-d4** is not publicly available, a general and representative synthesis can be adapted from established methods for other deuterated and non-deuterated long-chain phthalates. The synthesis involves a two-step process: esterification of deuterated phthalic anhydride followed by purification.

Representative Synthesis Protocol (adapted from DEHP synthesis):[5]

- Esterification:
 - In a round-bottom flask equipped with a reflux condenser and a Dean-Stark trap, combine phthalic-3,4,5,6-d₄ anhydride (1 equivalent), n-dodecanol (2.2 equivalents), and a catalytic amount of p-toluenesulfonic acid.
 - Add toluene as an azeotropic solvent.
 - Heat the mixture to reflux. The water formed during the reaction will be removed by azeotropic distillation and collected in the Dean-Stark trap.
 - Monitor the reaction progress by thin-layer chromatography (TLC) until the phthalic-d₄ anhydride is consumed.
- Work-up:
 - Cool the reaction mixture to room temperature.
 - Wash the organic layer sequentially with a saturated sodium bicarbonate solution, water, and brine.
 - Dry the organic layer over anhydrous sodium sulfate.
 - Filter and concentrate the solution under reduced pressure to obtain the crude product.
- Purification:
 - Purify the crude **Di-n-dodecyl Phthalate-3,4,5,6-d₄** by column chromatography on silica gel.
 - Use a gradient of ethyl acetate in hexane as the eluent.
 - Collect the fractions containing the pure product and concentrate under reduced pressure to yield the final product as a viscous liquid.

Analytical Methods: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the most common and reliable method for the analysis of phthalates. **Di-n-dodecyl Phthalate-3,4,5,6-d4** is primarily used as an internal standard in these analyses to ensure accurate quantification.

Representative GC-MS Protocol:[\[6\]](#)[\[7\]](#)

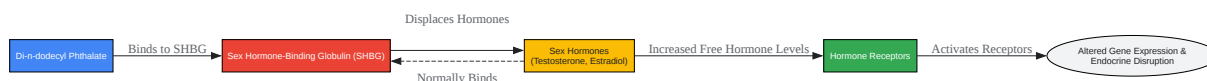
- Sample Preparation (Biological Matrix - e.g., Urine):
 - To 1 mL of urine, add a known amount of **Di-n-dodecyl Phthalate-3,4,5,6-d4** internal standard solution.
 - Add β -glucuronidase to deconjugate the phthalate metabolites.
 - Perform solid-phase extraction (SPE) using a C18 cartridge to extract the phthalates.
 - Wash the cartridge with a water/methanol mixture to remove interferences.
 - Elute the phthalates with a suitable organic solvent (e.g., ethyl acetate).
 - Evaporate the eluate to dryness under a gentle stream of nitrogen and reconstitute in a known volume of solvent for GC-MS analysis.
- GC-MS Instrumentation and Conditions:
 - Gas Chromatograph: Agilent 8890 GC (or equivalent)
 - Mass Spectrometer: Agilent 5977B MS (or equivalent)[\[8\]](#)
 - Column: DB-5MS (30 m x 0.25 mm x 0.25 μ m) or similar non-polar column[\[8\]](#)
 - Injector Temperature: 280 °C
 - Oven Program: Start at 100 °C for 1 min, ramp to 300 °C at 15 °C/min, hold for 5 min.
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Acquisition Mode: Selected Ion Monitoring (SIM) for enhanced sensitivity.

- Data Analysis:
 - Monitor characteristic ions for both the analyte (Di-n-dodecyl Phthalate) and the internal standard (**Di-n-dodecyl Phthalate-3,4,5,6-d4**). The molecular ion and key fragment ions will be shifted by +4 m/z for the deuterated standard.
 - Quantify the analyte by comparing the peak area ratio of the analyte to the internal standard against a calibration curve.

Biological Interactions and Signaling Pathways

Long-chain phthalates, including Di-n-dodecyl Phthalate, are known endocrine-disrupting chemicals (EDCs).[9] One of their mechanisms of action is the interaction with sex hormone-binding globulin (SHBG), a plasma protein that regulates the bioavailability of sex hormones like testosterone and estradiol.[10]

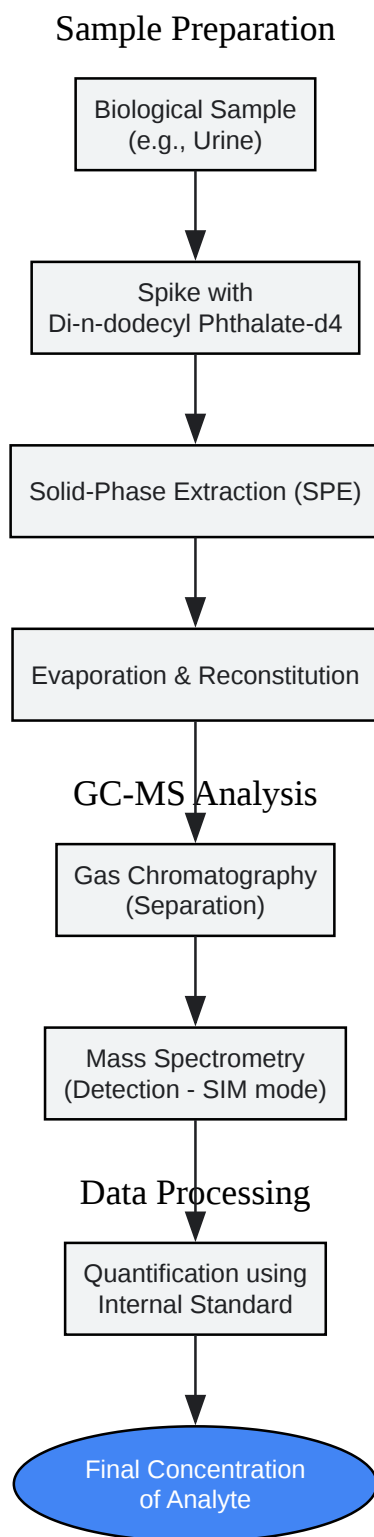
Endocrine Disruption Signaling Pathway



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Caption: Endocrine disruption by Di-n-dodecyl Phthalate via SHBG interaction.

Experimental Workflow for GC-MS Analysis



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Caption: Workflow for the quantitative analysis of phthalates using GC-MS.

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